

2-Isobutoxyacetic acid physical constants

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Compound of Interest

Compound Name: 2-Isobutoxyacetic acid

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An In-Depth Technical Guide to the Physical Constants of 2-Isobutoxyacetic Acid

This technical guide provides a comprehensive overview of the core physical constants of **2-isobutoxyacetic acid**, tailored for researchers, scientists, and professionals in drug development. This document presents quantitative data in a structured format, outlines general experimental methodologies for determining these properties, and visualizes a key biological pathway relevant to the compound's application.

Physical and Chemical Properties

2-Isobutoxyacetic acid, with the CAS number 24133-46-8, is an organic compound with applications as an intermediate in chemical synthesis.[1] Notably, it serves as an intermediate in the preparation of bicyclic bridged cycloalkane derivatives that act as inhibitors of the ATF4 pathway.[1]

Structural and General Data

Molecular Formula: C₆H₁₂O₃[2][3][4][5]

Molecular Weight: 132.16 g·mol⁻¹[2][5]

Physical Form: Solid[5]

• Synonyms: (2-methylpropoxy)acetic acid, Isobutoxy-essigsaeure[2][3][4]

Tabulated Physical Constants



The following table summarizes the key physical constants of **2-isobutoxyacetic acid**. It is important to note that some of these values, such as the melting point, are predicted and have not been experimentally verified in the cited literature.[2]

Physical Constant	Value	Units
Molecular Weight	132.16[2][5]	g·mol ^{−1}
Density	1.024[2][3][4]	g/cm ³
Melting Point	32.31 (Predicted)[2]	°C
Boiling Point	230.8 (at 760 mmHg)[2][3][4]	°C
Flash Point	93[2][3][4]	°C
Refractive Index	1.427[3][4]	
Vapor Pressure	0.0228 (at 25°C)[3][4]	mmHg
Polar Surface Area (PSA)	46.53	Ų
LogP (XLogP3)	0.7436	

Experimental Protocols for Physicochemical Characterization

While the precise experimental protocols used to determine the cited values for **2-isobutoxyacetic acid** are not detailed in the available literature, this section outlines standard methodologies for measuring key physical constants of organic acids.

Determination of Boiling Point (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, a micro-boiling point determination method is often employed.

Principle: A small sample is heated in a tube along with an inverted capillary tube. As the liquid heats, trapped air in the capillary tube expands and escapes. At the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary. The sample is then allowed to



cool, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

Apparatus:

- Thiele tube or melting point apparatus
- Thermometer
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or heating block)
- Mineral oil (for Thiele tube)

Procedure:

- A few milliliters of the organic compound are placed in a small test tube.
- A capillary tube, sealed at one end, is placed open-end-down into the test tube.
- The test tube is attached to a thermometer and placed in a heating bath (like a Thiele tube filled with mineral oil) or a melting point apparatus.
- The sample is heated gradually until a steady stream of bubbles emerges from the capillary tube.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The temperature is recorded at the moment the bubbling stops and the liquid begins to enter the capillary tube. This temperature is the boiling point of the substance.

Determination of Density

Density is an intrinsic physical property defined as the mass of a substance per unit volume.



Principle: The density of a solid or liquid can be determined by measuring its mass and volume. For a solid like **2-isobutoxyacetic acid** (which is solid at room temperature according to some sources), its mass can be measured using an analytical balance. Its volume can be determined by the displacement of a liquid in which it is insoluble.

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer
- A liquid in which the substance is insoluble

Procedure:

- Weigh a clean, dry graduated cylinder on an analytical balance.
- Add a specific volume of a liquid in which 2-isobutoxyacetic acid is insoluble and weigh the cylinder again.
- Add a known mass of **2-isobutoxyacetic acid** to the graduated cylinder.
- Record the new volume. The difference between the initial and final volumes is the volume of the added solid.
- Calculate the density using the formula: Density = Mass / Volume.

Relevant Biological Pathway: eIF2α/ATF4 Stress Response

2-Isobutoxyacetic acid is a precursor for compounds that inhibit the Activating Transcription Factor 4 (ATF4) pathway. This pathway is a critical component of the Integrated Stress Response (ISR), which allows cells to adapt to various environmental stresses, such as amino acid starvation or endoplasmic reticulum (ER) stress.[6]

Under stress conditions, specific kinases phosphorylate the eukaryotic initiation factor 2 alpha (eIF2α). This phosphorylation leads to a general shutdown of protein synthesis but



paradoxically promotes the translation of ATF4 mRNA. ATF4 then acts as a transcription factor, upregulating genes involved in amino acid synthesis, stress resistance, and, under prolonged stress, apoptosis.



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Caption: The $eIF2\alpha/ATF4$ Integrated Stress Response Pathway.

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